

An In-depth Technical Guide to the Physicochemical Characteristics of 1-Octanesulfonic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Octanesulfonic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical characteristics of **1-octanesulfonic acid** and its commonly used sodium salt. The information is curated for researchers, scientists, and professionals in drug development who utilize this compound, primarily as an ion-pairing agent in analytical chromatography. This document presents quantitative data in structured tables, details relevant experimental protocols, and includes a visualization of its principal application workflow.

Core Physicochemical Properties

1-Octanesulfonic acid is a straight-chain alkylsulfonic acid. Its amphiphilic nature, stemming from the combination of a polar sulfonic acid head group and a nonpolar eight-carbon tail, dictates its chemical behavior and applications. It is a strong acid and is frequently used in the form of its sodium salt.^[1]

Quantitative Data for 1-Octanesulfonic Acid

Property	Value	Source(s)
IUPAC Name	octane-1-sulfonic acid	[2]
CAS Number	3944-72-7	[1][2]
Molecular Formula	C ₈ H ₁₈ O ₃ S	[2]
Molecular Weight	194.29 g/mol	[1][2]
Physical Appearance	Liquid or solid	[2]
Melting Point	Data not consistently available	
Boiling Point	Data not consistently available	
Density	~1.084 g/cm ³	[3]
Aqueous Solubility	9.8 g/L at 20 °C	[4]
pKa	Strong acid (specific value not readily available)	[1]

Quantitative Data for 1-Octanesulfonic Acid Sodium Salt

Property	Value	Source(s)
Synonyms	Sodium 1-octanesulfonate, Sodium caprylyl sulfonate	[5][6]
CAS Number	5324-84-5	[7][8]
Molecular Formula	C ₈ H ₁₇ NaO ₃ S	[7]
Molecular Weight	216.27 g/mol	[8][9]
Physical Appearance	White crystalline powder or solid	[7]
Melting Point	>300 °C	[7][9][10]
Boiling Point	>300 °C	[9]
Aqueous Solubility	Soluble in water, 216 mg/mL at 25°C	[4][7]
pH (1% aq. solution)	5.5 - 7.5	[7]

Key Applications in Research and Drug Development

The primary application of **1-octanesulfonic acid** and its sodium salt is as an ion-pairing agent in reverse-phase high-performance liquid chromatography (RP-HPLC).[11] This technique is crucial for the separation and analysis of polar and ionizable compounds, such as peptides, proteins, and various drug molecules, which would otherwise exhibit poor retention on conventional C18 columns.[8][11]

In the context of drug development, sulfonic acid salts are recognized for their utility in forming stable salts of active pharmaceutical ingredients (APIs), which can offer advantages over other salt forms.

Experimental Protocols

Below are detailed methodologies for the determination of key physicochemical properties of **1-octanesulfonic acid** and its sodium salt.

Determination of Melting Point

Objective: To determine the temperature at which the substance transitions from a solid to a liquid state.

Methodology:

- Sample Preparation: A small amount of the powdered solid (**1-octanesulfonic acid** sodium salt) is packed into a capillary tube to a depth of 2-3 mm.
- Instrumentation: A calibrated digital melting point apparatus is used.
- Procedure:
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
 - The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample is recorded as the melting point range. For **1-octanesulfonic acid** sodium salt, the melting point is expected to be above 300 °C.^{[7][9][10]}

Determination of Aqueous Solubility

Objective: To quantify the concentration of **1-octanesulfonic acid** or its sodium salt in a saturated aqueous solution at a specific temperature.

Methodology:

- Sample Preparation: An excess amount of the solute (**1-octanesulfonic acid** or its sodium salt) is added to a known volume of deionized water in a sealed container.
- Equilibration: The mixture is agitated (e.g., using a magnetic stirrer or shaker bath) at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Separation: The undissolved solid is separated from the solution by centrifugation and/or filtration through a fine-pore filter (e.g., 0.22 μm).
- Quantification: The concentration of the dissolved solute in the clear supernatant/filtrate is determined using an appropriate analytical technique. For the sodium salt, this can be achieved by gravimetric analysis (evaporating a known volume of the solution to dryness and weighing the residue) or by a titrimetric method.
- Calculation: The solubility is expressed in grams per liter (g/L) or milligrams per milliliter (mg/mL).

Determination of pKa (Potentiometric Titration)

Objective: To determine the acid dissociation constant (pKa) of **1-octanesulfonic acid**. As a strong acid, its pKa is expected to be low.

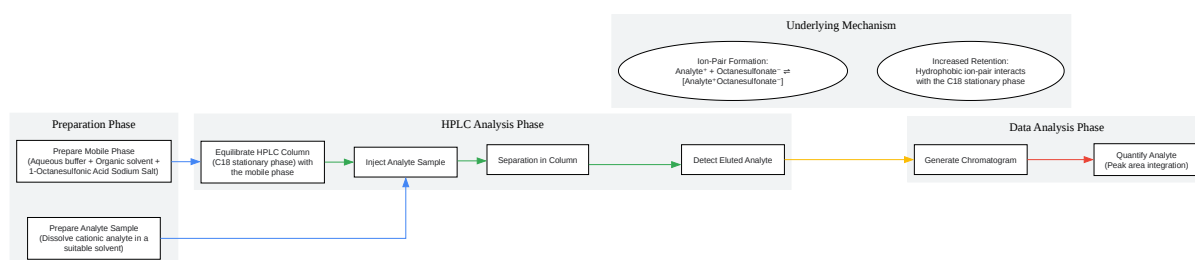
Methodology:

- Sample Preparation: A known concentration of **1-octanesulfonic acid** is dissolved in a suitable solvent, typically water or a water-cosolvent mixture.
- Instrumentation: A calibrated pH meter with a suitable electrode and a burette for the titrant are required.
- Titrant: A standardized solution of a strong base (e.g., 0.1 M NaOH) is used as the titrant.
- Procedure:
 - The initial pH of the **1-octanesulfonic acid** solution is recorded.
 - The titrant is added in small, precise increments.
 - After each addition, the solution is stirred to ensure homogeneity, and the pH is recorded.
 - This process is continued well past the equivalence point.
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa can be determined from the pH at the half-equivalence point. For a strong

acid like **1-octanesulfonic acid**, the initial pH will be very low, and the equivalence point will be sharp.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the use of **1-octanesulfonic acid** as an ion-pairing agent in the HPLC analysis of a cationic analyte.



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Caption: Logical workflow of ion-pair chromatography using **1-octanesulfonic acid**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Characteristics of 1-Octanesulfonic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201126#physicochemical-characteristics-of-1-octanesulfonic-acid]

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